

Safety and Handling of Acid Red 42 Powder: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Acid red 42

CAS No.: 39280-62-1

Cat. No.: B15557048

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling considerations for **Acid Red 42** powder. Due to the limited availability of specific toxicological data for **Acid Red 42**, this document incorporates data from structurally similar acid red dyes, namely Acid Red 52 and Acid Red 92, to provide a thorough assessment of potential hazards. All personnel handling this substance should be adequately trained in the procedures outlined herein.

Physicochemical and Toxicological Data

The following tables summarize the available quantitative data for **Acid Red 42** and related compounds. It is crucial to note that the toxicological data, particularly LD50 values, are for surrogate molecules and should be interpreted with caution.

Table 1: Physicochemical Properties of **Acid Red 42**

Property	Value
Chemical Name	Acid Red 42
C.I. No.	17070[1]
CAS No.	6245-60-9[1]
Molecular Formula	C22H16N3NaO6S2[1]
Molecular Weight	505.5 g/mol [1]
Appearance	Reddish Powder
Odor	Odorless

Table 2: Acute Toxicity Data for Related Acid Red Dyes

Substance	Test	Route	Species	Value
Acid Red 52	LD50	Oral	Mouse	10300 mg/kg[2]
Acid Red 92	LD50	Intravenous	Mouse	310 mg/kg[3]

Hazard Identification and Personal Protective Equipment

Acid Red 42 powder is classified as a hazardous substance that can cause skin and serious eye irritation.[4] Prolonged or repeated contact may also lead to skin irritation.[5] Ingestion may be harmful and can cause gastrointestinal irritation, leading to nausea, vomiting, and diarrhea. [5] Inhalation of the dust may irritate the respiratory tract.[5]

To mitigate these risks, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye Protection	Chemical safety goggles or a face shield.[3]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber), tested to EN374.[4]
Skin and Body	Protective clothing, such as a lab coat and, if necessary, acid-resistant protective clothing.[3][4]
Respiratory	In case of insufficient ventilation or dust formation, a NIOSH/MSHA-approved respirator is required.[4][6]

Experimental Protocols for Safety Assessment

The following experimental methodologies are based on studies conducted on the related compound, Acid Red 52, as detailed in the opinion by the Scientific Committee on Consumer Products (SCCP). These serve as a reference for the types of safety assessments conducted for acid dyes.

Primary Eye Irritation Study (Rabbit Model)

- Objective: To assess the potential of the substance to cause eye irritation.
- Methodology:
 - A single dose of 0.1 grams of the test substance was instilled into the conjunctival sac of the left eye of six albino rabbits.
 - The right eye of each animal remained untreated to serve as a control.
 - Observations for signs of irritation were conducted at 1, 7, 24, 48, and 72 hours post-instillation using a magnifying glass.
 - After the 24-hour observation, all treated eyes were rinsed with physiological saline.

- Results for Acid Red 52: The study concluded that Acid Red 52 is considered non-irritating to the rabbit eye.^[7]

Dermal Absorption and Stability Studies

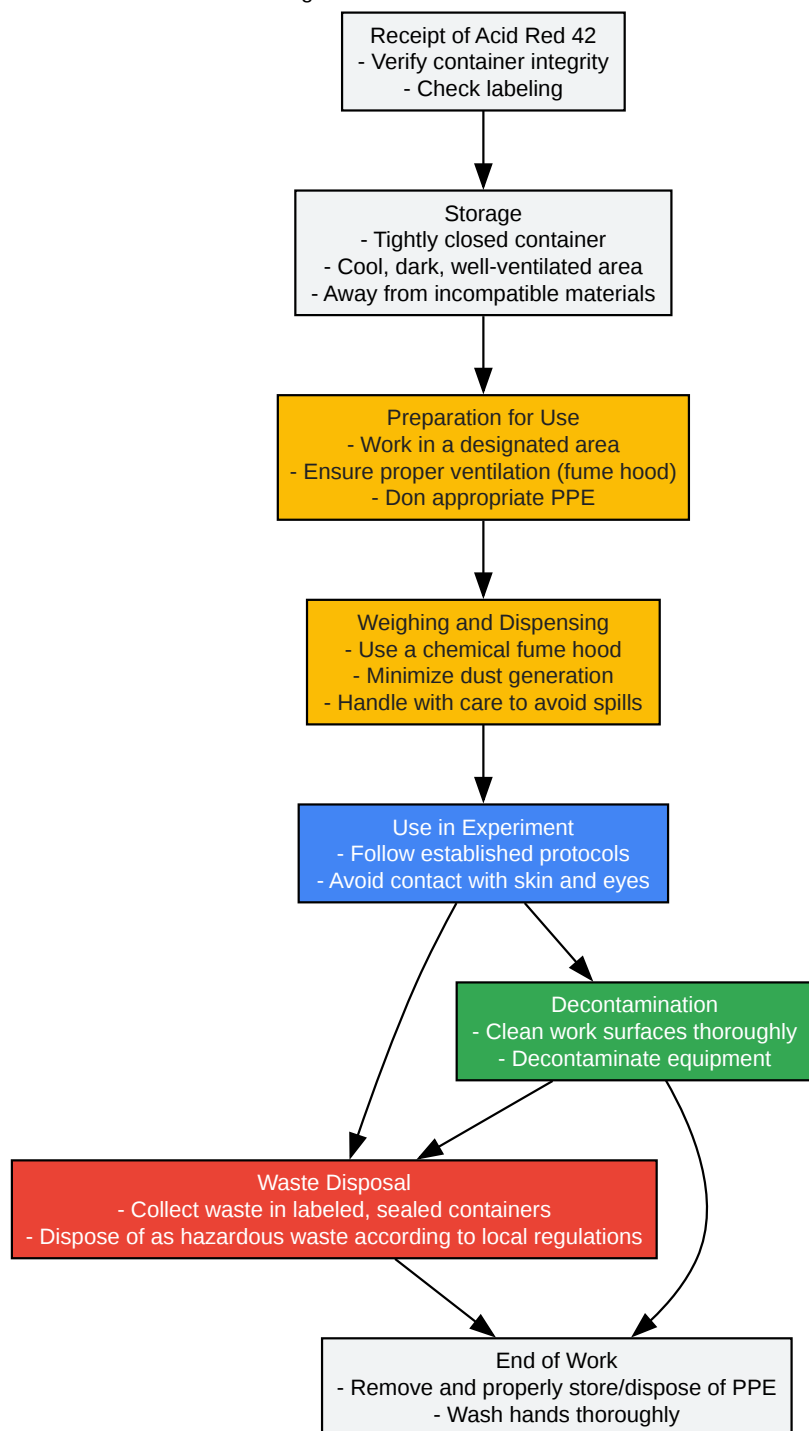
- Objective: To determine the stability of the dye in various solutions relevant to dermal absorption studies.
- Methodology:
 - The stability of the dye was assessed in Phosphate Buffered Saline (PBS) buffer, which is used as a receptor fluid in dermal absorption tests, and in an HPLC eluent mixture. Stability was checked over one day.
 - The stability of 10, 30, and 100 mg/ml solutions of the dye in 1% aqueous carboxymethyl cellulose (CMC) was evaluated at room temperature over a 4-hour period.
 - The stability of aqueous solutions of the dye was also tested for 2 hours at room temperature (20°C) and for 7 days at 4°C.
- Results for Acid Red 52: The dye was found to be stable under all tested conditions, with variations from the nominal concentration within acceptable limits.^[7]

Safe Handling and Emergency Procedures

Workflow for Safe Handling of Acid Red 42 Powder

The following diagram illustrates the recommended workflow for the safe handling of **Acid Red 42** powder from receipt to disposal.

Safe Handling Workflow for Acid Red 42 Powder

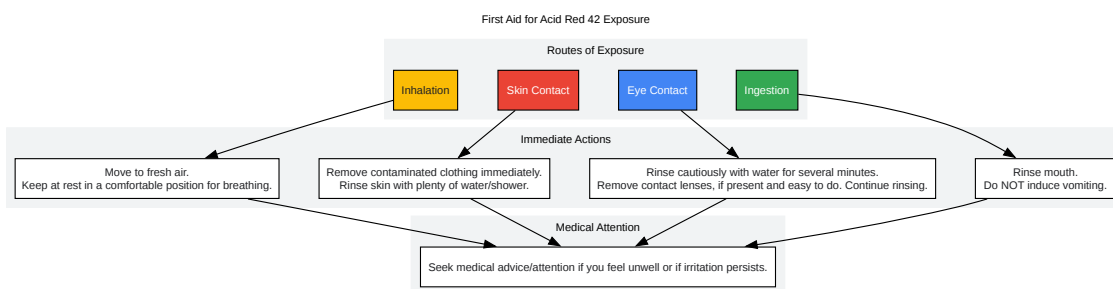


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Caption: Workflow for the safe handling of **Acid Red 42** powder.

First Aid Procedures for Exposure

Immediate and appropriate first aid is critical in the event of exposure to **Acid Red 42** powder. The following diagram outlines the recommended first aid measures for different routes of exposure.



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Caption: First aid procedures for different routes of exposure to **Acid Red 42**.

In all cases of exposure, it is imperative to seek medical attention if symptoms persist or if there is any doubt about the severity of the exposure. Provide the Safety Data Sheet to the attending medical personnel.[4]

Storage and Disposal

Storage: Store **Acid Red 42** powder in a tightly closed container in a cool, dark, and well-ventilated area.[3] Keep it away from incompatible materials such as oxidizing agents.[3]

Disposal: Dispose of waste material in accordance with all applicable local, state, and federal regulations. This material and its container must be disposed of as hazardous waste.[4] Do not allow the product to enter drains or waterways.[4]

This technical guide is intended to provide essential safety and handling information for **Acid Red 42** powder. It is not exhaustive, and users should always refer to the most current Safety Data Sheet provided by the supplier and adhere to all institutional and regulatory guidelines.

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